

Sensory evaluation protocols for novel cooling agents

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Compound of Interest

Compound Name: *N*-(1-phenylethyl)cyclohexanecarboxamide

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Advanced Sensory Characterization of TRPM8 Agonists

Application Note & Protocol Guide | AN-SENS-2026 Executive Summary & Mechanism of Action

The evaluation of novel cooling agents (TRPM8 agonists) presents unique challenges compared to standard gustatory (taste) or olfactory (smell) analysis. Unlike tastants that interact with GPCRs, cooling agents function by gating the TRPM8 ion channel, a voltage-sensitive sensor primarily responsible for cold thermal transduction.^{[1][2]}

Successful evaluation requires protocols that account for:

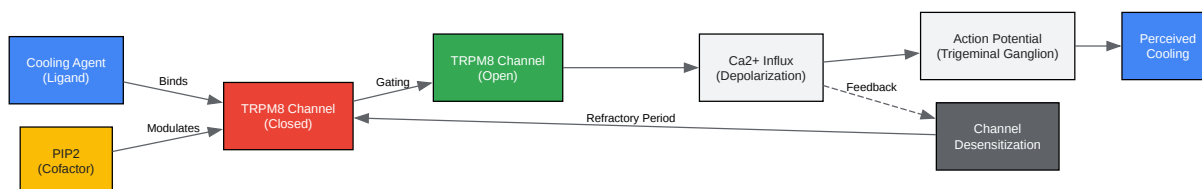
- **Trigeminal Latency:** The delay between application and sensation (unlike the immediate hit of salt/acid).
- **Cumulative Sensitization:** The "stacking" effect of residual cooling.

- Cross-Modal Interaction: The suppression of sweetness or enhancement of bitterness often caused by menthol derivatives.
- Aero-Enhancement: The "ghosting" effect where airflow modulates intensity.

TRPM8 Activation Pathway

The following diagram illustrates the physiological cascade triggered by cooling agents, highlighting the critical role of Calcium (

) influx and the subsequent desensitization phase which dictates protocol rest periods.



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Figure 1: Ligand-gated activation of TRPM8. Note the feedback loop to desensitization, necessitating extended washout periods in sensory protocols.

Pre-Requisite: Reference Standards & Panelist Screening

Before testing novel compounds, the panel must be calibrated against known standards. Genetic variability in TRPM8 expression can lead to specific anosmias (e.g., inability to perceive WS-23).

Table 1: Reference Compound Profiles

Compound	CAS No.	Reference Conc. (ppm)*	Sensory Profile & Location	Onset/Duration
L-Menthol	2216-51-5	20 - 50	Cooling + Bitterness + Aroma. Full oral cavity.	Fast Onset / Medium Duration
WS-3	39711-79-0	10 - 30	Clean cooling. Primarily throat/back of tongue.[3]	Slow Onset / Long Duration
WS-23	51115-67-4	30 - 75	High impact. Tip of tongue & lips. Low aroma.[3][4]	Fast Onset / Short Duration
Menthyl Lactate	61597-98-6	100 - 200	Mild, gentle cooling. Minimal irritation.	Slow Onset / Medium Duration

*Concentrations based on aqueous solutions containing 0.1% Ethanol as co-solvent.

Screening Protocol:

- Candidates must identify cooling in a triangle test (2 water vs. 1 WS-23 @ 30ppm).
- Candidates must differentiate between "Cooling" (thermal) and "Burning" (nociceptive/TRPA1) using high-concentration Menthol (100ppm) vs. Capsaicin (0.5ppm).

Methodology: Modified Time-Intensity (mTI) Protocol

Standard Time-Intensity (ASTM E1909) methods must be modified for cooling agents to account for the "breathing effect."

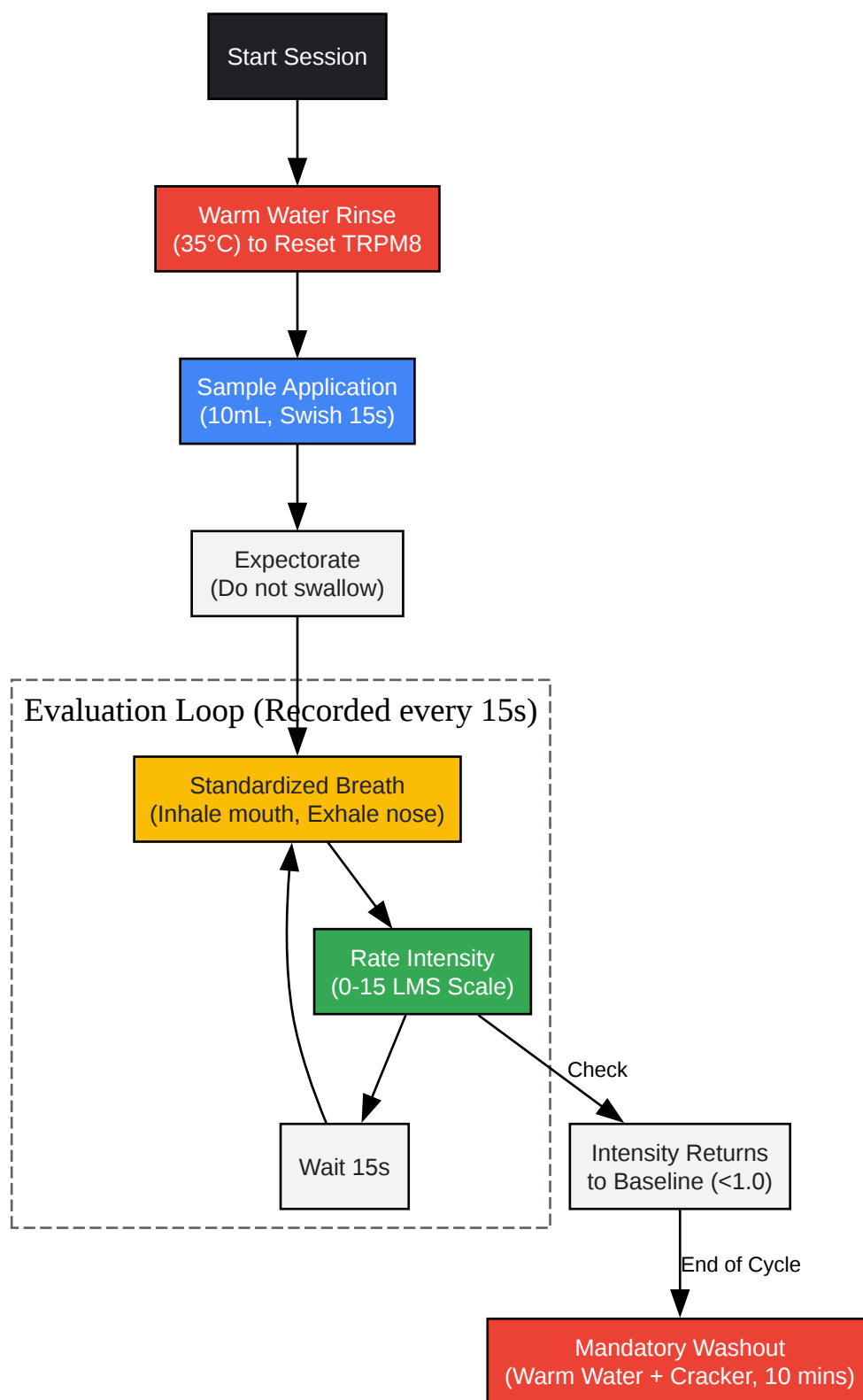
3.1 Sample Preparation

Cooling agents are lipophilic. Direct dissolution in water results in heterogeneity and "hot spots."

- Stock Solution: Dissolve agent in 100% Ethanol or Propylene Glycol (PG) to create a 1% (10,000 ppm) stock.
- Test Solution: Dilute stock into pH 6.5 buffer or 5% sucrose solution. Final ethanol concentration must be <0.5% to avoid solvent burn.
- Temperature: Samples must be served at $20^{\circ}\text{C} \pm 1^{\circ}\text{C}$. Serving cold samples masks the chemical cooling effect; serving hot samples accelerates volatilization.

3.2 The Evaluation Workflow

This protocol utilizes a fixed-interval breathing cycle to standardize the aero-enhancement of the cooling sensation.



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Figure 2: mTI Workflow illustrating the critical breathing loop and warm-water reset.

3.3 Step-by-Step Procedure

- **Baseline Reset:** Panelist rinses with warm water (35°C). Reasoning: TRPM8 is activated by cold; warming the mouth closes the channels and establishes a neutral thermal baseline.
- **Application:** Panelist receives 10mL of sample. Swish vigorously for 15 seconds to coat the entire oral cavity (buccal membranes, tongue, throat).
- **Expectoration:** Spit out sample. Start timer (T=0).
- **Evaluation Cycle:**
 - T=0 to T=5 min: Every 15 seconds, the panelist performs one "Breath Cycle" (Inhale deeply through mouth, exhale through nose) and rates intensity on a 15cm Line Scale or LMS.
 - T=5 to T=20 min: Evaluation interval extends to every 30 or 60 seconds (for long-lasting agents like WS-3 or novel amides).
- **Attributes Rated:**
 - **Cooling Intensity:** (0 = None, 15 = Extreme/Freezing).
 - **Bitterness:** (Secondary attribute, crucial for menthol derivatives).
 - **Burning/Stinging:** (Indicates TRPA1 activation/irritation).^[5]

Data Analysis & Interpretation

Do not rely solely on "Maximum Intensity." Cooling agents are defined by their temporal profile.

Key Metrics to Calculate:

- **(Maximum Intensity):** The peak cooling score.
- **(Time to Peak):** Time elapsed from expectoration to
 - Short

(<30s): Indicates "Flash Cooling" (e.g., WS-23).

- Long

(>2 min): Indicates "Deep Cooling" (e.g., WS-3).[6]

- (Area Under Curve): Total cooling impact over 10 minutes.
- Decay Rate: The slope of the curve from

back to baseline.

Troubleshooting & Optimization (Expert Insights)

The "Carry-Over" Trap

Problem: Sample 2 is consistently rated higher than Sample 1. Cause: Lipophilic cooling agents bind to mucosal membranes and resist water washout. Solution:

- Warm Water Rinse: Essential. Cold water actually re-activates the lingering agent (the "fresh glass of water" effect).
- Fat-Based Cleanser: Use whole milk or a piece of unsalted cracker between samples. The fat/hydrophobicity helps solubilize the agent off the receptors.
- Extended Intervals: Minimum 10-15 minutes between samples. Limit sessions to 3-4 samples maximum.

The "Burn" vs. "Cool" Confusion

Problem: Panelists report "burning" at high concentrations. Cause: Off-target activation of TRPA1 (the wasabi receptor) or solvent effects. Solution:

- Lower the concentration.
- Use a "Burn Reference" (Capsaicin) during training so panelists can distinguish thermal cold from nociceptive burn.
- Check the solvent. High ethanol (>5%) or PG concentrations can cause tissue irritation that mimics burning.

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